

Application Note: Quantitative Analysis of SAR107375E Impurity 14-d8 by LC-MS/MS

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Compound of Interest

Compound Name: SAR107375E Impurity 14-d8

Cat. No.: B15622608

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Abstract

This application note details a sensitive and selective method for the quantitative analysis of Impurity 14-d8 in the active pharmaceutical ingredient (API) SAR107375E using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The method described herein is crucial for researchers, scientists, and drug development professionals involved in the quality control and safety assessment of SAR107375E. The protocol provides a comprehensive workflow, from sample preparation to data analysis, and includes detailed experimental parameters. The method demonstrates high sensitivity, accuracy, and precision, making it suitable for routine analysis in a regulated environment.

Introduction

SAR107375E is a potent dual inhibitor of thrombin and factor Xa, which has been investigated for its anticoagulant properties.[1][2][3][4] During the synthesis and storage of active pharmaceutical ingredients (APIs) like SAR107375E, various impurities can form.[5][6] The identification and quantification of these impurities are critical to ensure the safety, efficacy, and

stability of the final drug product.[5] Regulatory bodies have stringent guidelines for reporting, identifying, and qualifying impurities.[6][7]

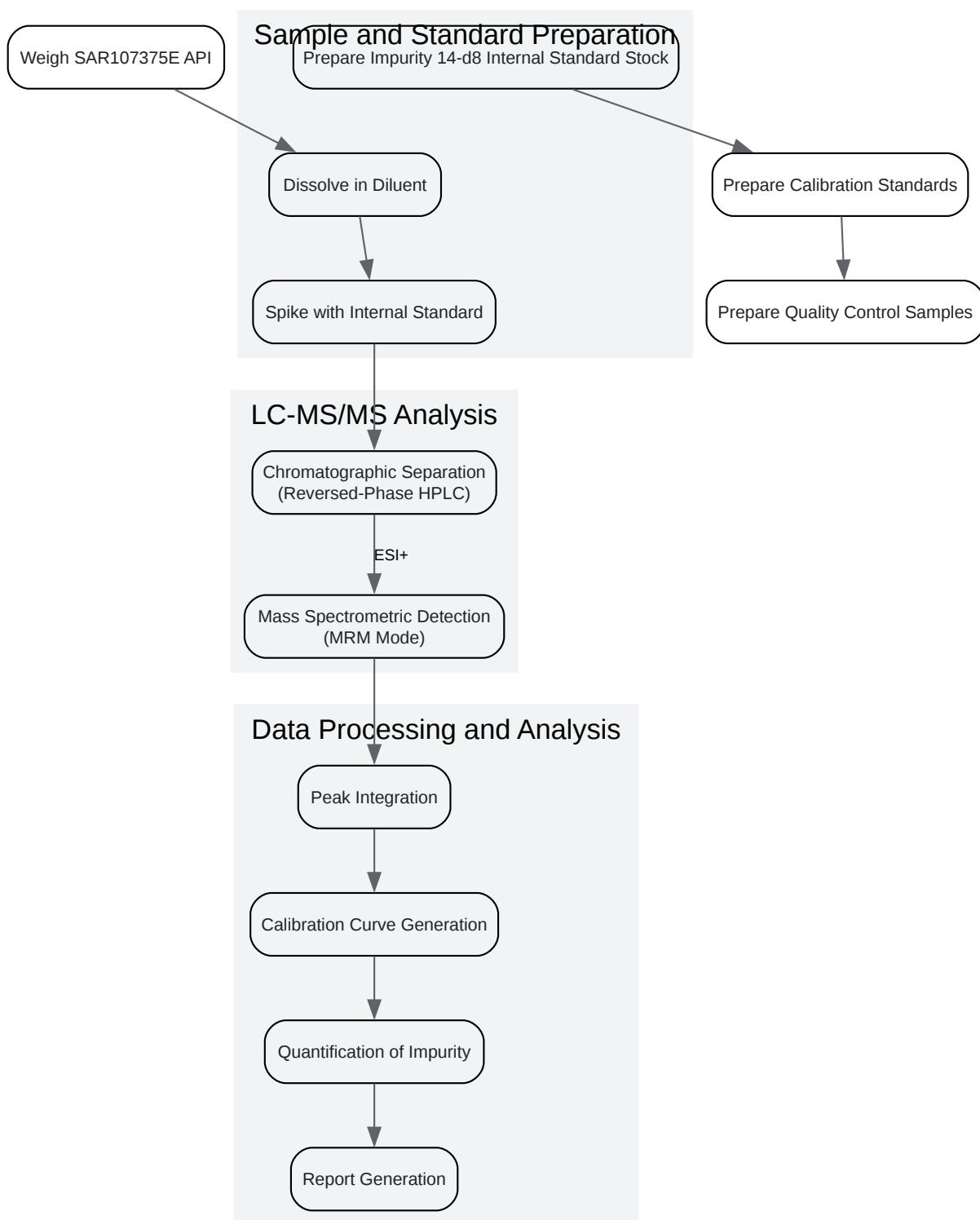
Impurity 14-d8 is a deuterated form of a potential process-related impurity or degradant of SAR107375E, designated as Impurity 14. The "-d8" signifies the presence of eight deuterium atoms, likely introduced to serve as an internal standard for the accurate quantification of the non-deuterated Impurity 14. The use of a stable isotope-labeled internal standard is a common and highly effective strategy in quantitative LC-MS/MS analysis to compensate for matrix effects and variations in instrument response.[8]

This application note provides a detailed protocol for the quantitative analysis of Impurity 14-d8, which can be adapted for the quantification of Impurity 14 in SAR107375E drug substance and formulated products. The method utilizes the high selectivity and sensitivity of tandem mass spectrometry, which is a powerful technique for trace-level impurity analysis in complex matrices.[5][9][10][11]

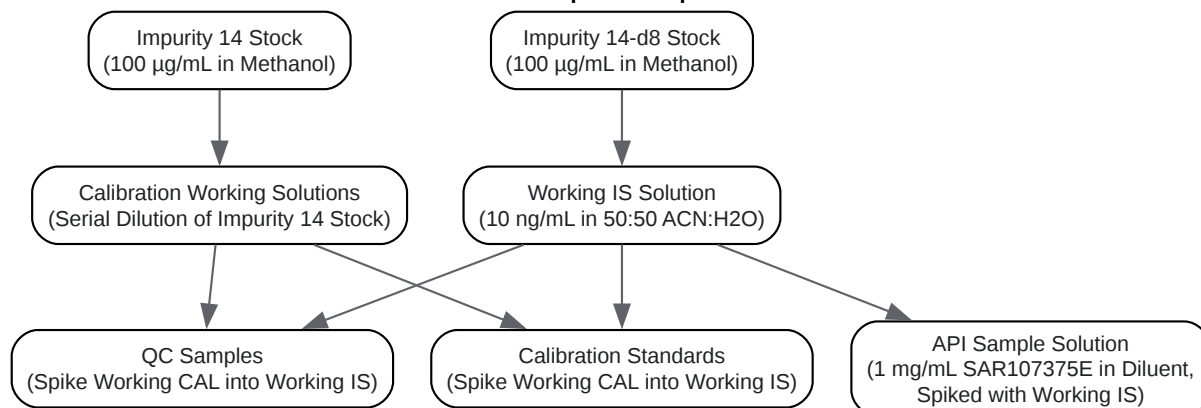
Experimental Workflow

The overall experimental workflow for the quantitative analysis of **SAR107375E Impurity 14-d8** is depicted in the following diagram.

Experimental Workflow for Quantitative Analysis



Standard and Sample Preparation Protocol



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